

Cyclopropylcarboxylic Acid: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: Cyclopropylcarboxylic acid

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety protocols and handling procedures for **cyclopropylcarboxylic acid**, a vital building block in the pharmaceutical and agrochemical industries. Adherence to these guidelines is crucial to ensure a safe laboratory environment and minimize risks associated with the handling of this chemical.

Chemical and Physical Properties

Cyclopropylcarboxylic acid is a clear, colorless to light yellow liquid with a characteristic stench.^[1] A summary of its key physical and chemical properties is provided in the table below.

Property	Value	References
Molecular Formula	C4H6O2	[1][2]
Molecular Weight	86.09 g/mol	[1][2]
Boiling Point	182 - 184 °C @ 760 mmHg	[1][2]
Melting/Freezing Point	17.00 - 19.00 °C	[1]
Flash Point	71 °C (159.80 °F)	[1]
Specific Gravity/Density	1.0880 g/cm ³	[1]
Solubility	Soluble in water	[1][2]

Hazard Identification and Classification

Cyclopropylcarboxylic acid is classified as a corrosive and combustible liquid.[1][3] It can cause severe skin burns and eye damage.[3][4][5] Ingestion is harmful, and inhalation may cause severe respiratory tract irritation with possible burns.[1][3]

GHS Hazard Statements:

- H227: Combustible liquid[4][6]
- H302: Harmful if swallowed[7]
- H314: Causes severe skin burns and eye damage[4][5][8]
- H318: Causes serious eye damage[5][7]

Potential Health Effects:

- Eye Contact: Causes severe eye burns, which can lead to chemical conjunctivitis and corneal damage.[1]
- Skin Contact: Causes skin burns.[1]
- Ingestion: Causes burns to the gastrointestinal tract and may lead to perforation of the digestive tract.[1] It may also cause central nervous system depression and cardiac disturbances.[1]
- Inhalation: Causes chemical burns to the respiratory tract.[1] High concentrations may lead to central nervous system depression and asphyxiation.[1]

Toxicological Data

The toxicological properties of **cyclopropylcarboxylic acid** have not been fully investigated.[9] The available acute toxicity data is summarized below.

Test	Species	Route	Value	Reference
LD50	Mouse	Intraperitoneal	172 mg/kg	[8]

Personal Protective Equipment (PPE)

To minimize exposure, appropriate personal protective equipment must be worn when handling **cyclopropylcarboxylic acid**.

PPE Type	Specifications	References
Eye/Face Protection	Chemical safety goggles or a face shield (8-inch minimum). Must comply with OSHA's 29 CFR 1910.133 or European Standard EN166.	[1][8]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber) and protective clothing to prevent skin contact.	[1][10]
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator is required if exposure limits are exceeded or if irritation is experienced.	[1][11]

First Aid Measures

Immediate medical attention is required for any exposure to **cyclopropylcarboxylic acid**. [1][3]

Exposure Route	First Aid Protocol	References
Eye Contact	Immediately flush eyes with plenty of water for at least 30 minutes, holding eyelids open. Do not allow the victim to rub their eyes. Seek immediate medical attention.	[1]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.	[1] [3]
Ingestion	Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.	[1] [3]
Inhalation	Remove the person from exposure to fresh air immediately. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Do NOT use mouth-to-mouth resuscitation. Seek immediate medical attention.	[1]

Handling and Storage

Handling:

- Always work in a well-ventilated area, preferably under a chemical fume hood.[\[1\]](#)[\[12\]](#)

- Avoid contact with eyes, skin, and clothing.[\[1\]](#)
- Do not breathe vapor or mist.[\[1\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)[\[3\]](#)
- Keep away from heat, sparks, and open flames.[\[1\]](#)[\[3\]](#)
- Empty containers may retain product residue and can be hazardous.[\[1\]](#)

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[1\]](#)[\[3\]](#)
- Keep refrigerated at temperatures below 4°C (39°F).[\[1\]](#)
- Store away from incompatible materials such as oxidizing agents and strong bases.[\[1\]](#)[\[8\]](#)
- Store in a corrosives area.[\[3\]](#)[\[12\]](#)

Accidental Release Measures and Spill Cleanup

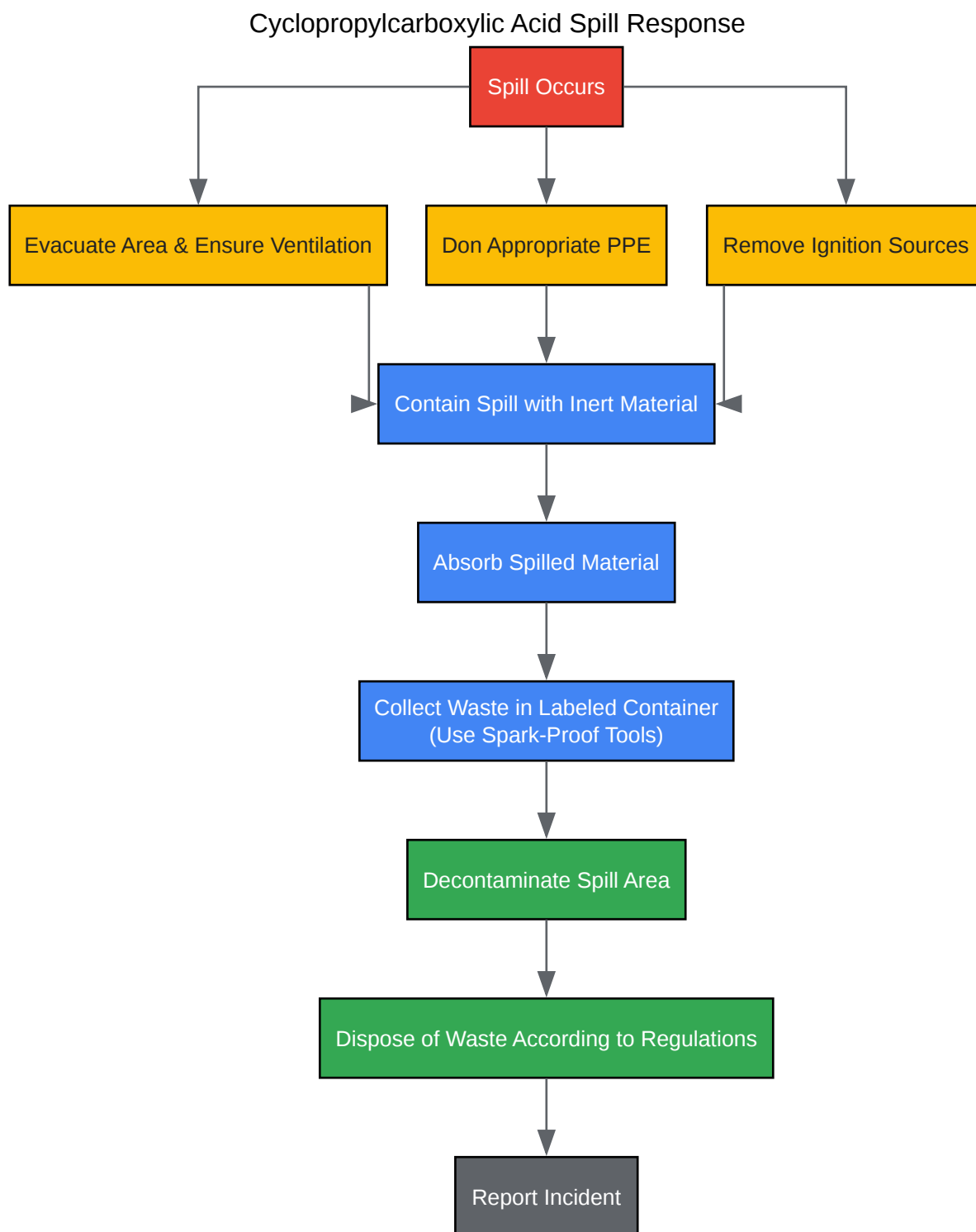
In the event of a spill, follow these procedures to ensure safety and proper cleanup.

Experimental Protocol for Spill Cleanup:

- Evacuate and Ventilate: Immediately evacuate unnecessary personnel from the spill area. Ensure the area is well-ventilated.[\[8\]](#)[\[10\]](#)
- Remove Ignition Sources: Remove all sources of ignition, such as open flames, sparks, and hot surfaces.[\[1\]](#)[\[3\]](#)
- Don Appropriate PPE: Before proceeding with cleanup, ensure you are wearing the appropriate personal protective equipment as outlined in Section 4.[\[1\]](#)
- Contain the Spill: Use an inert absorbent material such as vermiculite, sand, or earth to contain the spill.[\[1\]](#) Do not use combustible materials like sawdust.
- Absorb the Spill: Carefully absorb the spilled material with the inert absorbent.

- Collect the Waste: Using a spark-proof tool, collect the absorbed material and place it into a suitable, labeled container for chemical waste.[\[1\]](#)
- Decontaminate the Area: Clean the spill area thoroughly with a suitable decontamination solution.
- Dispose of Waste: Dispose of the waste container in accordance with federal, state, and local regulations.[\[1\]](#)

Below is a workflow diagram for handling a **cyclopropylcarboxylic acid** spill.



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Caption: Workflow for a safe response to a **cyclopropylcarboxylic acid** spill.

Disposal Considerations

Dispose of **cyclopropylcarboxylic acid** and its containers in a manner consistent with federal, state, and local regulations.[1] Do not allow the product to enter drains.[8] It is recommended to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[5]

Firefighting Measures

Cyclopropylcarboxylic acid is a combustible liquid.[1]

- Extinguishing Media: Use dry chemical, carbon dioxide, alcohol-resistant foam, or water spray.[1][3]
- Firefighting Procedures: As in any fire, wear a self-contained breathing apparatus (SCBA) in pressure-demand, MSHA/NIOSH (approved or equivalent), and full protective gear.[1] Use water spray to keep fire-exposed containers cool.[1] Vapors are heavier than air and may form explosive mixtures with air.[1]

By adhering to these safety and handling precautions, researchers, scientists, and drug development professionals can work safely with **cyclopropylcarboxylic acid**, minimizing risks and ensuring a secure laboratory environment.

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